

# 1-(4-Methoxyphenyl)piperazine hydrochloride proper disposal procedures

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## Compound of Interest

Compound Name: 1-(4-Methoxyphenyl)piperazine  
hydrochloride

Cat. No.: B127617

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## Proper Disposal of 1-(4-Methoxyphenyl)piperazine hydrochloride

The following guide provides essential safety and logistical information for the proper disposal of **1-(4-Methoxyphenyl)piperazine hydrochloride** (CAS No: 38869-47-5), ensuring compliance with safety protocols and regulatory standards. This information is intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Information

**1-(4-Methoxyphenyl)piperazine hydrochloride** is classified with the following hazards:

- Causes skin irritation (H315)[1][2][3]
- Causes serious eye irritation (H319)[1][2][3]
- May cause respiratory irritation (H335)[1][2][3][4][5]

The signal word for this chemical is Warning.[1][3][5] Personal Protective Equipment (PPE) is mandatory when handling this compound.

Required PPE:

- Hand Protection: Wear protective gloves.[\[3\]](#)[\[6\]](#)
- Eye/Face Protection: Use safety goggles with side protection.[\[7\]](#)
- Skin and Body Protection: Wear protective clothing.[\[3\]](#)[\[6\]](#)
- Respiratory Protection: In case of inadequate ventilation or dust formation, wear a respiratory protection like a type N95 (US) dust mask.[\[8\]](#)

## Quantitative Data and Physicochemical Properties

The following table summarizes key quantitative data for 1-(4-Methoxyphenyl)piperazine and its hydrochloride salt.

Property	Value	Source
Chemical Name	1-(4-Methoxyphenyl)piperazine hydrochloride	-
CAS Number	38869-47-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O (free base)	
GHS Hazard Pictogram	GHS07 (Exclamation Mark)	<a href="#">[1]</a>
Hazard Statements	H315, H319, H335	<a href="#">[1]</a> <a href="#">[3]</a>
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	<a href="#">[3]</a>
Melting Point	42 - 47 °C (lit., for free base)	<a href="#">[4]</a>
Boiling Point	130 °C (for free base)	<a href="#">[4]</a>
Flash Point	> 230 °F (> 110 °C, for free base)	<a href="#">[4]</a>
Incompatibilities	Strong oxidizing agents, Strong acids and bases	<a href="#">[6]</a> <a href="#">[9]</a>

## Step-by-Step Disposal Protocol

Disposal of **1-(4-Methoxyphenyl)piperazine hydrochloride** must adhere to federal, state, and local regulations.<sup>[6][8]</sup> In the United States, hazardous waste management is primarily regulated under the Resource Conservation and Recovery Act (RCRA).<sup>[10]</sup>

### Step 1: Waste Identification and Classification

- As a generator of chemical waste, you must first determine if the waste is hazardous.<sup>[5][11]</sup>
- **1-(4-Methoxyphenyl)piperazine hydrochloride**, due to its irritant properties, should be managed as a hazardous chemical waste.

### Step 2: Collection and Storage of Waste

- Segregation: Do not mix this waste with other chemicals or waste streams.<sup>[8]</sup> Keep it in its original container if possible.
- Container: Use a suitable, properly sealed, and clearly labeled container. Uncleaned empty containers should be treated as if they contain the product itself.<sup>[4][8]</sup>
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name: "**1-(4-Methoxyphenyl)piperazine hydrochloride**".
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.<sup>[2][4][6]</sup> The storage area should be secure and accessible only to authorized personnel.<sup>[2][3][8]</sup>

### Step 3: Accidental Spill Cleanup

- Evacuate: Evacuate personnel from the spill area.<sup>[4]</sup>
- Ventilate: Ensure the area is well-ventilated.<sup>[4][6]</sup>
- Contain: Wearing appropriate PPE, sweep up the solid material.<sup>[2]</sup> Avoid actions that create dust.<sup>[4]</sup>
- Collect: Place the spilled material into a suitable, closed container for disposal.<sup>[4][6]</sup>

- Decontaminate: Wash the spill area after the material has been collected.[6]

#### Step 4: Final Disposal

- Professional Disposal: Arrange for disposal through an approved and licensed hazardous waste disposal company.[2][8] This ensures the waste is tracked using the "cradle-to-grave" manifest system as required by RCRA.[10][11][12]
- Recommended Disposal Method: The preferred method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[6] This should only be performed by a licensed facility.
- Restrictions:
  - DO NOT dispose of this chemical down the drain or into any sewer system.[1][4][5][8]
  - DO NOT dispose of this chemical on the ground or in a septic tank.[13]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1-(4-Methoxyphenyl)piperazine hydrochloride**.

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